

Navigating the Safe Handling of UK-66914: A Procedural Guide

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Compound of Interest

Compound Name: UK-66914

Cat. No.: B1683384

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For researchers and scientists engaged in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **UK-66914**, a potassium channel blocker. While a comprehensive Safety Data Sheet (SDS) for **UK-66914** (CAS Number: 113049-11-9) is not publicly available, this document synthesizes general safety protocols for handling research-grade chemical compounds of this nature to establish a robust operational and disposal plan.

Chemical Identifier:

- **UK-66914** is also known as:

- Methanesulfonamide, N-(4-(1-hydroxy-2-(4-(4-pyridinyl)-1-piperazinyl)ethyl)phenyl)-
- CAS Number: 113049-11-9

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial to minimize exposure and ensure personnel safety. The following table summarizes the recommended PPE for handling **UK-66914**.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile gloves are recommended. Consider double-gloving for enhanced protection.
Eye Protection	Safety Glasses/Goggles	Chemical splash goggles should be worn at all times.
Body Protection	Lab Coat	A standard laboratory coat should be worn and kept fastened.
Respiratory	Mask/Respirator	A surgical mask is recommended for general handling. A respirator may be necessary if aerosolization is likely.

Operational Plan for Handling and Disposal

Adherence to a strict, step-by-step procedure is critical for the safe management of **UK-66914** from receipt to disposal.

Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and any hazard warnings.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials.

Handling and Experimental Use:

- **Designated Area:** All handling of **UK-66914** should occur in a designated area, such as a chemical fume hood, to minimize inhalation exposure.

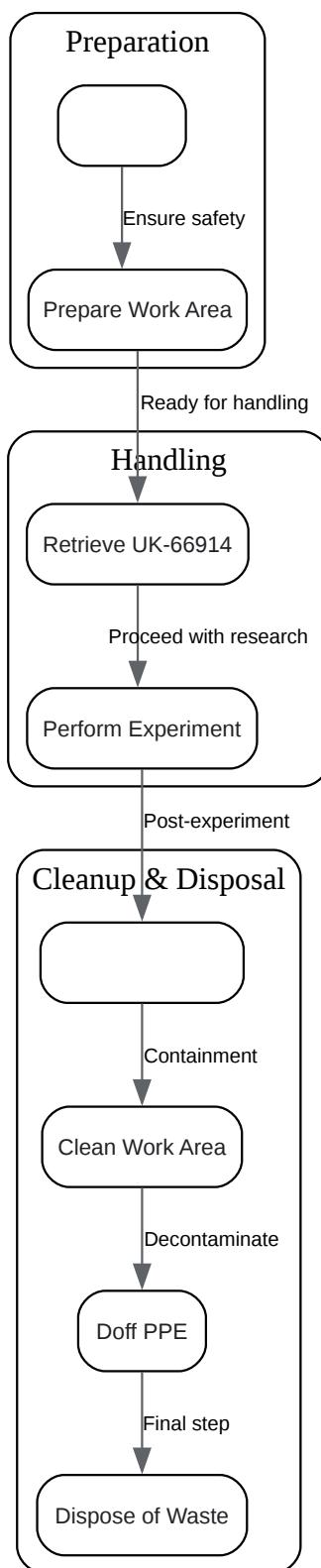
- Personal Protective Equipment: Before handling, all personnel must don the appropriate PPE as outlined in the table above.
- Weighing and Aliquoting: When weighing or preparing solutions, use care to avoid generating dust or aerosols.
- Spill Management: In the event of a spill, immediately alert others in the vicinity. Contain the spill with an appropriate absorbent material. Clean the area with a suitable solvent, and dispose of all contaminated materials as hazardous waste.

Disposal Plan:

- Waste Segregation: All waste contaminated with **UK-66914**, including used PPE, disposable labware, and cleaning materials, must be segregated into a clearly labeled hazardous waste container.
- Container Management: The hazardous waste container should be kept closed when not in use and stored in a designated secondary containment area.
- Disposal Protocol: Arrange for the disposal of the hazardous waste through a licensed and certified waste disposal vendor in accordance with local, state, and federal regulations.

Safe Handling Workflow

The following diagram illustrates the logical progression of steps for the safe handling of **UK-66914**.



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Caption: Workflow for the safe handling of **UK-66914**.

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